

Application Notes and Protocols for the Esterification of Nerol to Neryl Butyrate

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Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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Introduction

Neryl butyrate is a flavor and fragrance compound with a sweet, fruity, and floral aroma. It is used in the food, cosmetic, and pharmaceutical industries to impart these characteristics to various products.[1][2][3] This document provides detailed protocols for the synthesis of **neryl butyrate** from nerol, focusing on both enzymatic and chemical esterification methods. The enzymatic approach is often preferred in the flavor and fragrance industry as it can be labeled "natural" and is considered a "green" process.[4]

Physicochemical Properties of Neryl Butyrate

Property	Value	Reference
Molecular Formula	C14H24O2	[5]
Appearance	Colorless to pale yellow liquid	[5]
Odor	Sweet, leafy, floral	[5]
Boiling Point	239.00 to 240.00 °C @ 760.00 mm Hg	[5]
Density	0.898-0.910 g/cm ³	[5]
Refractive Index	1.4539-1.4650	[5]
Solubility	Soluble in alcohol; insoluble in water	[5]

Protocols for the Synthesis of Neryl Butyrate

Two primary methods for the synthesis of **neryl butyrate** are detailed below: enzymatic esterification and chemical esterification.

Protocol 1: Enzymatic Esterification of Nerol

Enzymatic synthesis is a highly specific and mild method for producing esters. Lipases are commonly used biocatalysts that can perform esterification in aqueous or non-aqueous media. [1][3] This protocol is based on procedures for the synthesis of similar terpene esters, such as geranyl butyrate and neryl acetate. [1][6]

1.1. Materials and Reagents

- Nerol (Substrate)
- Butyric Acid (Acyl Donor)
- Immobilized Lipase (e.g., Eversa Transform 2.0 from *Thermomyces lanuginosus* or Novozyme 435 from *Candida antarctica*) [1][4]
- Hexane (Optional, for solvent-based reaction)
- Saturated Sodium Carbonate (Na_2CO_3) solution (for purification) [2]
- Anhydrous Sodium Sulfate (Na_2SO_4) (for drying)
- Incubator with orbital shaker

1.2. Experimental Procedure

- Reaction Setup:
 - In a sealed reaction vessel (e.g., a 50 mL screw-capped flask), combine nerol and butyric acid. A typical molar ratio is 1:5 (nerol:butyric acid). [1]
 - Add the immobilized lipase. The enzyme loading is typically between 10-15% (w/w) of the total reactant weight. [1]

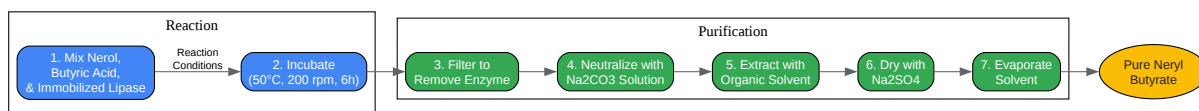
- The reaction can be performed in a solvent-free system or in an organic solvent like hexane.[\[2\]](#)[\[3\]](#)
- Incubation:
 - Place the reaction vessel in an incubator with an orbital shaker set to approximately 200 rpm to ensure adequate mixing.[\[1\]](#)[\[7\]](#)
 - Maintain the reaction temperature at 50°C.[\[1\]](#)
 - Allow the reaction to proceed for 6-12 hours. The progress can be monitored by techniques such as gas chromatography (GC).[\[1\]](#)
- Enzyme Removal:
 - After the reaction, separate the immobilized enzyme from the reaction mixture by filtration or centrifugation. The enzyme can often be washed and reused for subsequent reactions.
- Product Purification:
 - Transfer the reaction mixture to a separatory funnel.
 - Add a saturated sodium carbonate (Na_2CO_3) solution to neutralize any unreacted butyric acid.[\[2\]](#)
 - Extract the **neryl butyrate** with an organic solvent like hexane if the reaction was solvent-free.
 - Wash the organic layer with water.
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
 - Remove the solvent under reduced pressure using a rotary evaporator to obtain the purified **neryl butyrate**.[\[2\]](#)

1.3. Quantitative Data for Enzymatic Synthesis of Terpene Esters

The following table summarizes typical reaction conditions and outcomes for the enzymatic synthesis of similar esters.

Parameter	Geranyl Butyrate Synthesis	Neryl Acetate Synthesis	Reference
Enzyme	Eversa Transform 2.0	Novozyme 435	[1][6]
Acyl Donor	Butyric Acid	Ethyl Acetate	[1][6]
Molar Ratio (Alcohol:Acyl Donor)	1:5	1:12.6	[1][6]
Enzyme Loading (% w/w)	15%	2.6%	[1][6]
Temperature	50°C	52.7°C	[1][6]
Reaction Time	6 hours	2 hours	[1][6]
Agitation Speed	200 rpm	400 rpm	[1][8]
Conversion/Yield	93%	91.6%	[1][6]

1.4. Workflow for Enzymatic Synthesis



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Caption: Workflow for the enzymatic synthesis of **neryl butyrate**.

Protocol 2: Chemical Esterification of Nerol using Butyryl Chloride

This method involves the reaction of nerol with a more reactive acyl donor, butyryl chloride, in the presence of a base to neutralize the HCl byproduct. This approach is generally faster than Fischer esterification.[9]

2.1. Materials and Reagents

- Nerol
- Butyryl Chloride
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF) (Solvent)[9]
- Triethylamine (TEA) or Pyridine (Base)[9]
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Magnetic stirrer and inert atmosphere setup (e.g., Nitrogen or Argon)

2.2. Experimental Procedure

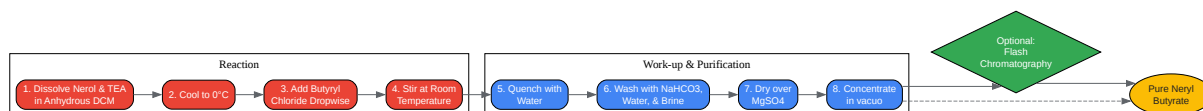
- Reaction Setup:
 - In a round-bottom flask under an inert atmosphere, dissolve nerol (1 equivalent) and triethylamine (1.1 equivalents) in anhydrous dichloromethane.
 - Cool the solution to 0°C in an ice bath.
- Addition of Acyl Chloride:
 - Slowly add butyryl chloride (1.1 equivalents) dropwise to the stirred solution.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **neryl butyrate**.
 - If necessary, purify the crude product further by flash column chromatography on silica gel.

2.3. Quantitative Data for Chemical Esterification

While specific yield data for the synthesis of **neryl butyrate** via this method is not readily available in the provided search results, similar reactions typically yield high conversions. For instance, the esterification of n-butyl alcohol with n-butyric acid in the presence of thionyl chloride (which can form the acyl chloride in situ) can result in yields of around 80%.^[10]

2.4. Workflow for Chemical Synthesis



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Caption: Workflow for chemical synthesis via acylation with butyryl chloride.

Conclusion

Both enzymatic and chemical methods can be effectively employed for the synthesis of **neryl butyrate**. The choice of protocol depends on the specific requirements of the application, such as the need for a "natural" label, desired yield, and available equipment. For applications in the food and fragrance industries, the enzymatic protocol is highly recommended due to its green credentials and high specificity.[4] The chemical method using butyryl chloride offers a faster reaction time and is suitable for laboratory-scale synthesis where such considerations are less critical.

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References

- 1. Green Enzymatic Synthesis of Geranyl Butyrate: Process Optimization and Mechanistic Insights - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Optimization and Purification of Terpenyl Flavor Esters Catalyzed by Black Cumin (Nigella sativa) Seedling Lipase in Organic Media [frontiersin.org]
- 3. lib3.dss.go.th [lib3.dss.go.th]

- 4. Optimization of Enzymatic Synthesis of Neryl Acetate in a Solvent Free System [scirp.org]
- 5. Neryl butyrate | C₁₄H₂₄O₂ | CID 5352162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Optimization of Enzymatic Synthesis of Neryl Acetate in a Solvent Free System - Open Access Library [oalib.com]
- 7. scielo.br [scielo.br]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. asianpubs.org [asianpubs.org]
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